

Application Notes and Protocols for PF-00356231 Hydrochloride in Cell Culture

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Compound of Interest

Compound Name: PF-00356231 hydrochloride

Cat. No.: B15579320

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Introduction

PF-00356231 hydrochloride is a potent, non-peptidic, and non-zinc chelating inhibitor of matrix metalloproteinases (MMPs).[1] MMPs are a family of zinc-dependent endopeptidases crucial for the degradation of the extracellular matrix (ECM).[2] Dysregulation of MMP activity is implicated in numerous pathological processes, including tumor invasion, metastasis, and inflammation.[2][3] **PF-00356231 hydrochloride** exhibits inhibitory activity against several MMPs, making it a valuable tool for investigating the role of these enzymes in various cellular processes.[1][4]

These application notes provide a comprehensive guide for the use of **PF-00356231 hydrochloride** in cell culture, including detailed experimental protocols for assessing its effects on cell viability, migration, and invasion.

Mechanism of Action

PF-00356231 hydrochloride functions as a broad-spectrum MMP inhibitor. It has been shown to potently inhibit MMP-12, MMP-13, MMP-9, MMP-8, and MMP-3.[1][4] By binding to these enzymes, **PF-00356231 hydrochloride** blocks their proteolytic activity, thereby preventing the degradation of ECM components. This inhibition of ECM remodeling can, in turn, affect various cellular functions that are dependent on cell-matrix interactions, such as cell migration and invasion.

Quantitative Data Summary

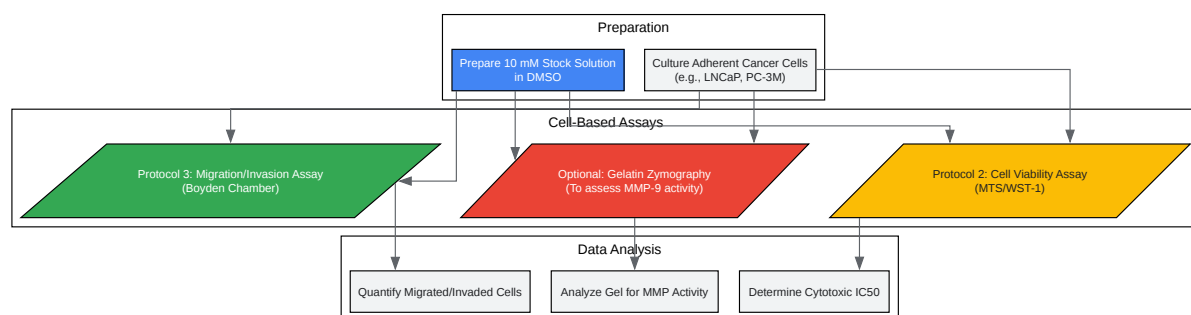
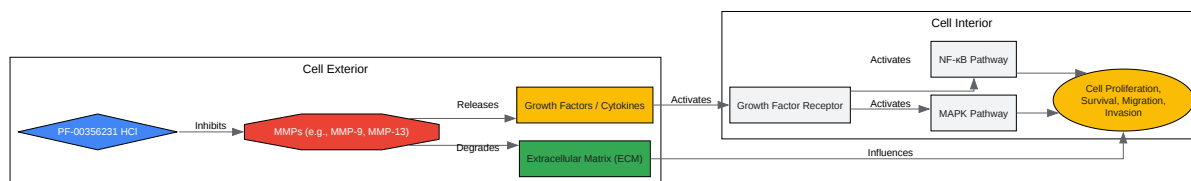
The following table summarizes the inhibitory activity of **PF-00356231 hydrochloride** against various matrix metalloproteinases.

Target	IC50 Value
MMP-13	0.65 nM
MMP-3	0.39 μ M
MMP-9	0.98 μ M
MMP-12	1.4 μ M
MMP-8	1.7 μ M

Data sourced from MedChemExpress and Xcess Biosciences.[\[1\]](#)[\[4\]](#)

Signaling Pathway

The inhibition of MMPs by **PF-00356231 hydrochloride** can impact several downstream signaling pathways involved in cancer progression. MMPs are known to regulate the bioavailability of growth factors and cytokines, and their activity can influence pathways such as MAPK and NF- κ B, which are critical for cell proliferation, survival, and migration.



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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. pubs.acs.org [pubs.acs.org]
- 4. Targeting p300 and CBP abolishes HOXB13-loss-induced lipogenesis and tumor metastasis - PMC [pmc.ncbi.nlm.nih.gov]
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